

A Technical Guide to the Natural Occurrence and Mineral Sources of Strontium Bromide

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Compound of Interest

Compound Name: Strontium bromide

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Abstract

Strontium bromide (SrBr_2) is a compound with applications in medicine and as a chemical reagent. Unlike many other metallic halides, **strontium bromide** does not occur naturally as a distinct mineral. Its existence in the natural world is as dissociated strontium (Sr^{2+}) and bromide (Br^-) ions, primarily in aqueous environments. The primary sources for the industrial production of **strontium bromide** are the minerals from which strontium is commercially extracted and the brines and seawaters that serve as the principal sources of bromine. This technical guide provides an in-depth overview of the natural sources of the constituent elements of **strontium bromide**, their quantitative distribution, and the analytical methods used for their determination.

Natural Occurrence and Sources

Strontium bromide is not found as a mineral in nature. The formation of **strontium bromide** for industrial and pharmaceutical use is a synthetic process that relies on the extraction of strontium and bromine from their respective natural sources.

Mineral Sources of Strontium

The most economically significant sources of strontium are the minerals celestite and strontianite.^[1] Strontium is the 15th most abundant element in the Earth's crust.^[1]

- Celestite (SrSO_4): This strontium sulfate mineral is the most common and economically viable source of strontium.[1][2] It is typically found in sedimentary rocks, particularly in association with gypsum, anhydrite, and limestone.[3] Pure celestite contains 56.4% strontium oxide.[2]
- Strontianite (SrCO_3): This strontium carbonate mineral is less common than celestite but is more valuable because it is easier to convert to other strontium compounds, and it contains a higher percentage of strontium.[1][4] Pure strontianite contains 70.1% strontium oxide.[2] It is often found in hydrothermal veins and as nodules in limestone.[3]

Natural Sources of Bromide

Bromine is primarily found as the bromide ion in various aqueous environments.

- Seawater: Seawater is a major reservoir of bromide, with concentrations typically ranging from 65 to 80 mg/L.[5][6]
- Underground Brines: Brines associated with oil and gas deposits, as well as those in deep geological formations, can have significantly higher concentrations of bromide than seawater, sometimes reaching up to 1287 mg/L.[7][8]
- Evaporitic (Salt) Lakes: Highly saline bodies of water, such as the Dead Sea, are rich sources of bromide.[9]

Quantitative Data on Strontium and Bromide in Natural Sources

The concentration of strontium in its primary mineral sources and bromide in its principal aqueous sources are summarized below.

Table 1: Strontium Content in Primary Mineral Sources

Mineral	Chemical Formula	Theoretical Strontium Oxide (SrO) Content (%)	Theoretical Strontium (Sr) Content (%)
Celestite	SrSO_4	56.4[2]	47.7[4]
Strontianite	SrCO_3	70.1[2]	59.36[4]

Table 2: Bromide Concentration in Various Natural Water Sources

Source	Typical Bromide (Br^-) Concentration
Seawater	65 - 80 mg/L[5][6]
Freshwater (Lakes and Streams)	< 0.2 mg/L[7]
Rainwater (away from coast)	< 0.01 mg/L[7]
Groundwater	Mean of 0.095 mg/L, can be up to 2.3 mg/L due to saltwater intrusion[7]
Oil and Gas Brine	Can exceed 1287 mg/L[7]

Experimental Protocols for Analysis

The analysis of strontium in mineral sources and bromide in aqueous samples is crucial for assessing the economic viability of extraction and for quality control in the synthesis of **strontium bromide**.

Analysis of Strontium in Minerals

Several analytical techniques are employed to determine the strontium content in minerals like celestite and strontianite.

- **X-ray Fluorescence (XRF) Spectrometry:** This is a widely used non-destructive technique for the elemental analysis of rocks and minerals. The sample is irradiated with X-rays, causing the elements within to emit characteristic fluorescent X-rays, which are then detected and quantified.

- Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES) and Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): These are highly sensitive techniques that can measure trace and major element concentrations.^[10] The mineral sample is first dissolved in a strong acid. The resulting solution is then introduced into a plasma, which excites the atoms, causing them to emit light at characteristic wavelengths (ICP-AES) or be ionized and detected by their mass-to-charge ratio (ICP-MS).^[11]
- Atomic Absorption Spectroscopy (AAS): In this method, a solution of the dissolved mineral is aspirated into a flame or graphite furnace. A light source emitting a wavelength specific to strontium is passed through the atomized sample. The amount of light absorbed is proportional to the concentration of strontium.^[10]

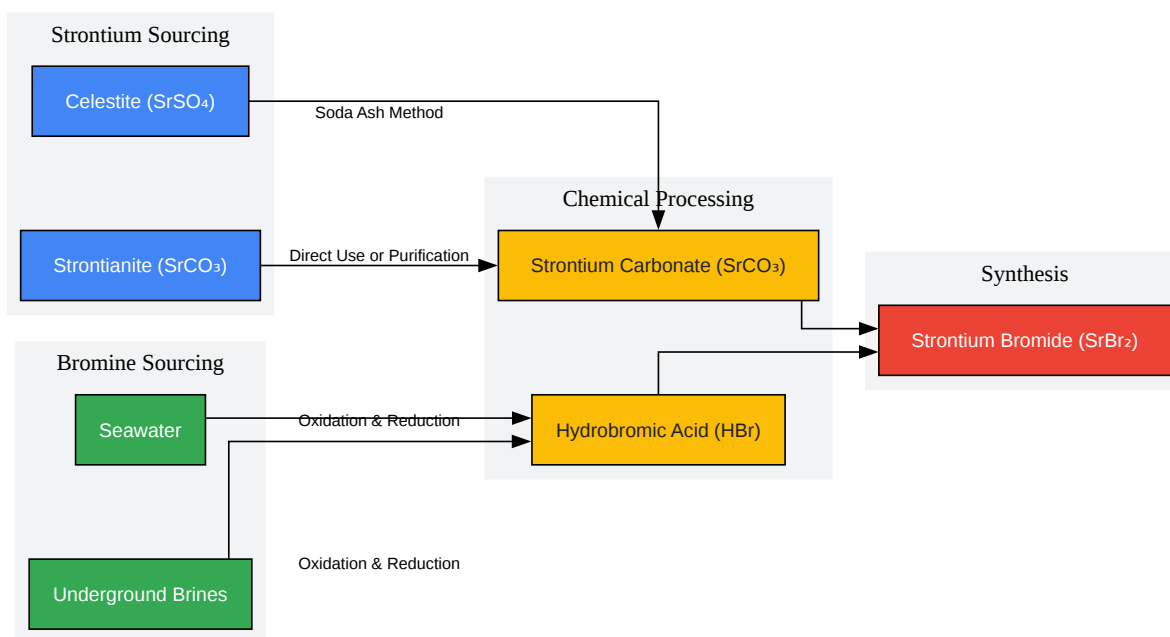
Analysis of Bromide in Water

The determination of bromide concentration in seawater and brines is typically performed using the following methods:

- Ion Chromatography (IC): This is a preferred and highly sensitive method for bromide analysis in various water types.^{[12][13]} The water sample is injected into a system where ions are separated on a chromatographic column based on their affinity for the stationary phase. A conductivity detector is commonly used for quantification.
- Spectrophotometric Methods: These methods are based on the reaction of bromide with a reagent to form a colored complex.^[12] The intensity of the color, which is proportional to the bromide concentration, is then measured with a spectrophotometer. A notable example is the phenol red colorimetric method.^[14]
- Potentiometric Determination with Ion-Selective Electrode (ISE): This method uses an electrode that is sensitive to bromide ions.^[15] The potential difference between the bromide ISE and a reference electrode is measured and is related to the bromide concentration in the sample.

Logical Pathway from Natural Sources to Strontium Bromide

The synthesis of **strontium bromide** is a multi-step process that begins with the extraction and processing of its constituent elements from their natural sources.



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Caption: From Natural Sources to Synthesized **Strontium Bromide**.

Synthesis of Strontium Bromide from Natural Precursors

A common method for preparing **strontium bromide** involves the reaction of strontium carbonate with hydrobromic acid.^[16]

Reaction: $\text{SrCO}_3 + 2\text{HBr} \rightarrow \text{SrBr}_2 + \text{H}_2\text{O} + \text{CO}_2$

Strontium carbonate is either directly sourced from the mineral strontianite or, more commonly, produced from celestite through the "soda-ash" method (black ash process). In this process, celestite is roasted with sodium carbonate to produce strontium carbonate. Hydrobromic acid is synthesized from bromine extracted from seawater or brines.

The reaction of strontium carbonate and hydrobromic acid yields a solution of **strontium bromide**, which can then be crystallized to obtain the solid product, typically as the hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$).^[16] Anhydrous **strontium bromide** can be obtained by heating the hexahydrate.^[16]

Conclusion

Strontium bromide is not a naturally occurring mineral but is synthesized from raw materials that are abundant in the Earth's crust and oceans. The primary sources of strontium are the minerals celestite and strontianite, while bromide is predominantly extracted from seawater and underground brines. A thorough understanding of the geochemistry of these sources and the analytical methods for their quantification is essential for the efficient and economical production of high-purity **strontium bromide** for various scientific and industrial applications.

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References

- 1. mineralseducationcoalition.org [mineralseducationcoalition.org]
- 2. Strontium [geology.arkansas.gov]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. pubs.usgs.gov [pubs.usgs.gov]
- 5. researchgate.net [researchgate.net]
- 6. Bromide in water | Metrohm [metrohm.com]

- 7. Bromide Bromates Drinking Water Contaminants [knowyourh2o.com]
- 8. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 9. Bromine [pubs.usgs.gov]
- 10. ANALYTICAL METHODS - Toxicological Profile for Strontium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. Method – Isobar Science [isobarscience.com]
- 12. nano-lab.com.tr [nano-lab.com.tr]
- 13. Bromate Methods & Analysis | Thermo Fisher Scientific - SG [thermofisher.com]
- 14. chem.uci.edu [chem.uci.edu]
- 15. epa.gov [epa.gov]
- 16. Strontium bromide - Wikipedia [en.wikipedia.org]
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